

Comprehensive Analytical Characterization of 4-(Propane-2-sulfonyl)piperidine

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Compound of Interest

Compound Name: 4-(Propane-2-sulfonyl)piperidine

Cat. No.: B13084969

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Abstract

4-(Propane-2-sulfonyl)piperidine is a key heterocyclic building block in modern medicinal chemistry, frequently incorporated into novel therapeutic agents due to its desirable physicochemical and pharmacological properties.^[1] Its sulfonyl and piperidine moieties offer specific steric and electronic features that are crucial for molecular recognition and interaction with biological targets. Accurate and robust analytical characterization is therefore fundamental to ensure the identity, purity, and stability of this intermediate, which directly impacts the quality, safety, and efficacy of the final active pharmaceutical ingredient (API). This guide provides a detailed, multi-faceted approach to the analytical characterization of **4-(Propane-2-sulfonyl)piperidine**, leveraging chromatographic, spectroscopic, and thermal analysis techniques. The protocols herein are designed for researchers, quality control analysts, and drug development professionals, with an emphasis on the causality behind methodological choices and adherence to rigorous scientific validation principles as outlined by the International Council for Harmonisation (ICH).^{[2][3]}

Introduction: The Analytical Imperative

The quality of any synthesized compound, particularly one intended for pharmaceutical development, is underpinned by its analytical control strategy. For a molecule like **4-(Propane-2-sulfonyl)piperidine**, a comprehensive characterization serves multiple purposes:

- **Identity Confirmation:** Unambiguously verifies that the synthesized molecular structure is correct.
- **Purity & Impurity Profiling:** Quantifies the main component and identifies/quantifies any process-related impurities or degradation products.
- **Stability Assessment:** Provides data on the compound's behavior under various stress conditions, informing storage and handling requirements.
- **Quality Control:** Establishes a reliable set of methods for routine batch release, ensuring consistency in production.

This document outlines an integrated analytical workflow, demonstrating how different techniques provide complementary information to build a complete profile of the molecule.

Physicochemical Properties Summary

A foundational understanding of the molecule's properties is essential for method development.

Property	Value	Source
Chemical Name	4-(Propane-2-sulfonyl)piperidine	-
Synonyms	4-propan-2-ylsulfonylpiperidine	[4]
Molecular Formula	C ₈ H ₁₇ NO ₂ S	[4]
Molecular Weight	191.29 g/mol	-
Monoisotopic Mass	191.098 Da	[4]
Structure	<chem>CC(C)S(=O)(=O)C1CCNCC1</chem>	[4]
Predicted XlogP	0.5	[4]

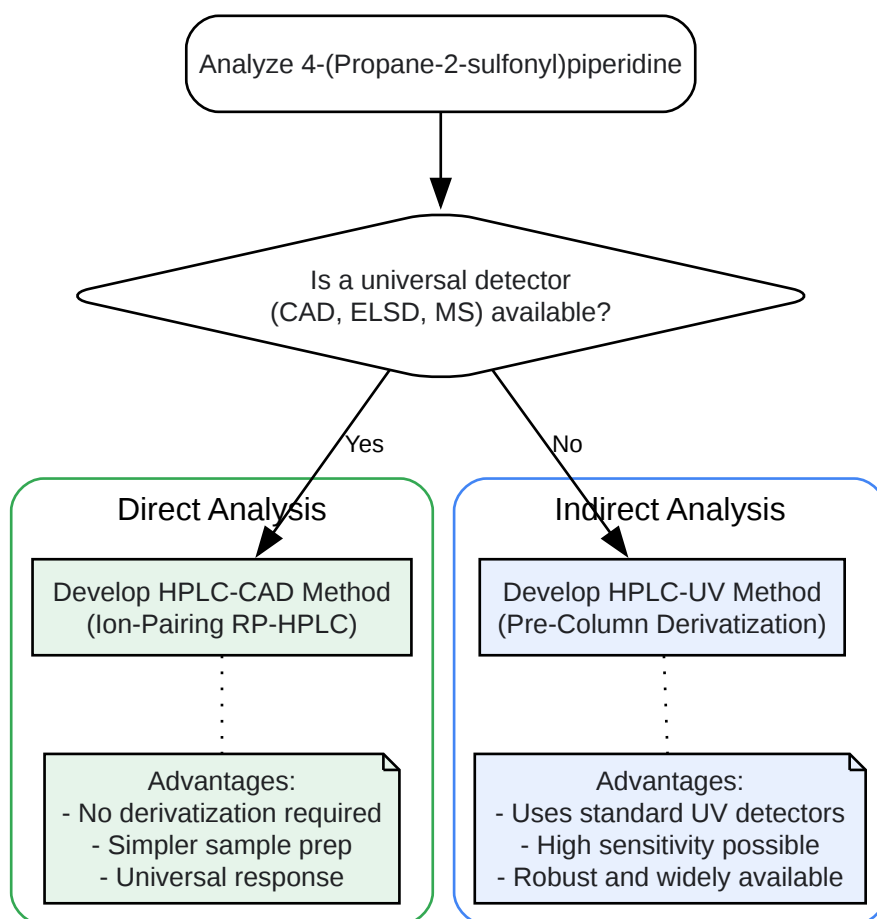
Note: The hydrochloride salt ($C_8H_{18}ClNO_2S$, MW: 227.75 g/mol) is also a common form.[5]
Protocols may need slight modification (e.g., pH of mobile phase) depending on the form being analyzed.

Chromatographic Analysis: Purity and Assay Determination

High-Performance Liquid Chromatography (HPLC) is the cornerstone for assessing the purity and potency (assay) of pharmaceutical compounds. A key challenge with **4-(Propane-2-sulfonyl)piperidine** is its lack of a strong ultraviolet (UV) chromophore, rendering standard UV detection problematic. Two robust strategies are presented to overcome this.

Logical Approach to Method Selection

The choice of HPLC method depends on the available instrumentation and analytical goals. The following workflow guides the decision-making process.



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Caption: Workflow for selecting an appropriate HPLC method.

Method 1: HPLC with Charged Aerosol Detection (HPLC-CAD)

Principle: This approach is superior for non-chromophoric analytes as it avoids chemical derivatization. Charged Aerosol Detection (CAD) is a near-universal mass-based detection technique. Since the analyte is a basic amine, it exhibits poor retention on standard reversed-phase columns. The use of an anionic ion-pairing agent, such as heptafluorobutyric acid (HFBA), dynamically modifies the stationary phase, allowing for the retention and separation of the protonated analyte.[6]

Experimental Protocol:

- Sample Preparation (Assay):
 - Accurately weigh approximately 25 mg of **4-(Propane-2-sulfonyl)piperidine** into a 50 mL volumetric flask.
 - Dissolve and dilute to volume with the mobile phase to obtain a stock solution of 500 µg/mL.
 - Further dilute 5.0 mL of this stock solution to 50 mL with the mobile phase to achieve a final working concentration of 50 µg/mL.
- Instrumentation and Conditions:

Parameter	Setting	Rationale
HPLC System	Agilent 1260 Infinity II or equivalent	Standard quaternary or binary pump system.
Detector	Thermo Fisher Corona Veo (or similar CAD)	Provides universal, mass-based detection.[6]
Column	Waters Atlantis C18, 150 x 4.6 mm, 3.5 µm	Robust C18 column suitable for ion-pairing applications.
Mobile Phase	0.1% HFBA in Water : Acetonitrile (90:10, v/v)	HFBA acts as the ion-pairing agent to retain the basic analyte.[6]
Flow Rate	1.0 mL/min	Standard flow for a 4.6 mm ID column.
Column Temp.	40 °C	Improves peak shape and reduces viscosity.[6]
Injection Vol.	10 µL	Balances sensitivity with potential for peak overload.
CAD Settings	Nitrogen Gas Pressure: 35 psi	Optimize based on manufacturer recommendations.[6]

- Data Analysis:
 - Integrate the peak corresponding to **4-(Propane-2-sulfonyl)piperidine**.
 - For assay, calculate the amount against a similarly prepared reference standard.
 - For purity, report impurities as a percentage of the total peak area (Area %).

Method 2: HPLC-UV with Pre-Column Derivatization

Principle: If a universal detector is unavailable, the analyte can be chemically modified to attach a UV-absorbing moiety. Derivatization with 4-toluenesulfonyl chloride (tosyl chloride) in a basic

medium converts the secondary amine of the piperidine ring into a sulfonamide that strongly absorbs UV radiation, allowing for sensitive detection.[7][8][9]

Experimental Protocol:

- Derivatization Reagent Preparation:
 - Borate Buffer (0.1 M, pH 9.5): Dissolve 6.18 g of boric acid in 1 L of water, and adjust pH to 9.5 with 5 M NaOH.
 - Tosyl Chloride Solution (10 mg/mL): Dissolve 100 mg of 4-toluenesulfonyl chloride in 10 mL of acetonitrile. Prepare fresh daily.
- Sample and Standard Derivatization:
 - Prepare a 100 µg/mL solution of **4-(Propane-2-sulfonyl)piperidine** in acetonitrile.
 - In an HPLC vial, mix:
 - 100 µL of the sample/standard solution.
 - 400 µL of Borate Buffer.
 - 500 µL of Tosyl Chloride Solution.
 - Cap the vial and vortex thoroughly.
 - Heat the vial in a water bath or heating block at 60 °C for 30 minutes.
 - Cool the vial to room temperature before injection.
- Instrumentation and Conditions:

Parameter	Setting	Rationale
HPLC System	Standard HPLC with UV/DAD detector	Widely available instrumentation.
Detector	UV/DAD at 254 nm	Wavelength for optimal absorbance of the tosyl derivative.
Column	Phenomenex Luna C18, 250 x 4.6 mm, 5 µm	Provides good resolution for the derivatized product.
Mobile Phase	Acetonitrile : 0.1% Phosphoric Acid in Water (68:32, v/v)	A typical reversed-phase gradient for separating the derivatized analyte from reagent peaks.[8][9]
Flow Rate	1.0 mL/min	Standard flow rate.
Column Temp.	30 °C	Controlled temperature ensures reproducible retention times.[9]
Injection Vol.	20 µL	Standard injection volume.

HPLC Method Validation

Any developed quantitative method must be validated to ensure it is fit for its purpose.[3]

Validation should be performed according to ICH Q2(R2) guidelines.[2][10]

Typical Validation Parameters and Acceptance Criteria:

Parameter	Description	Typical Acceptance Criteria
Specificity	Ability to assess the analyte in the presence of impurities, degradants, etc.	Peak purity index > 0.999; baseline resolution > 1.5.[11]
Linearity	Proportional relationship between concentration and detector response.	Correlation coefficient (r^2) $\geq$ 0.999.[12]
Range	Concentration interval where the method is precise, accurate, and linear.	Typically 80-120% of the test concentration for assay.[3]
Accuracy	Closeness of test results to the true value.	98.0% - 102.0% recovery for spiked samples.[11]
Precision	Repeatability and intermediate precision of the results.	RSD $\leq$ 2.0%.[11]
LOD/LOQ	Lowest concentration that can be detected/quantified reliably.	S/N ratio of 3:1 for LOD and 10:1 for LOQ.[12]

Spectroscopic Analysis: Identity and Structural Confirmation

Spectroscopic techniques provide orthogonal data to confirm the molecular structure of **4-(Propane-2-sulfonyl)piperidine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR is the most powerful tool for unambiguous structural elucidation. ^1H NMR provides information on the number and connectivity of protons, while ^{13}C NMR identifies the different carbon environments.[13] The chemical shifts and coupling patterns are unique to the molecule's structure. For piperidine derivatives, signal broadening may occur due to conformational exchange (chair-chair interconversion).[14]

Experimental Protocol:

- **Sample Preparation:** Dissolve 5-10 mg of the sample in ~0.6 mL of a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a clean NMR tube.
- **Instrumentation:** Standard 400 or 500 MHz NMR spectrometer.
- **Data Acquisition:** Acquire standard ^1H , ^{13}C , and, if needed, 2D correlation spectra (e.g., COSY, HSQC) to assign all signals definitively.

Expected Spectral Features:

- ^1H NMR:
 - A multiplet for the CH proton of the isopropyl group (~3.0-3.5 ppm).
 - A doublet for the two CH_3 groups of the isopropyl group (~1.3 ppm).
 - Complex multiplets for the piperidine ring protons, typically in the range of 1.5-3.5 ppm. [\[14\]](#) The proton at C4 will be a distinct multiplet.
 - A broad singlet for the N-H proton (variable chemical shift).
- ^{13}C NMR:
 - Distinct signals for the CH and CH_3 carbons of the isopropyl group.
 - Signals for the three unique carbon environments in the piperidine ring (C4, C3/C5, C2/C6). [\[15\]](#)[\[16\]](#)

Mass Spectrometry (MS)

Principle: MS provides the exact molecular weight and valuable structural information through fragmentation analysis. Electrospray ionization (ESI) in positive mode is ideal for this molecule, as the piperidine nitrogen is easily protonated.

Experimental Protocol:

- **Sample Preparation:** Prepare a dilute solution (~1-10 $\mu\text{g/mL}$) of the sample in a suitable solvent like methanol or acetonitrile/water.

- Instrumentation: A Liquid Chromatography-Mass Spectrometry (LC-MS) system with an ESI source. Direct infusion is also possible.
- Data Acquisition: Acquire a full scan mass spectrum in positive ion mode.

Expected Spectral Features:

- Molecular Ion: A strong signal corresponding to the protonated molecule $[M+H]^+$ at m/z 192.1053.^[4]
- Key Fragments: Fragmentation typically occurs at the C-S and S-N bonds.^[17] Expect fragments corresponding to the loss of the isopropyl group or cleavage of the piperidine ring.

Fourier-Transform Infrared (FTIR) Spectroscopy

Principle: FTIR spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation at specific wavenumbers corresponding to bond vibrations.^[18] It serves as a rapid and simple identity check.

Experimental Protocol:

- Sample Preparation: Place a small amount of the solid sample directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.
- Instrumentation: Any standard FTIR spectrometer with an ATR accessory.
- Data Acquisition: Collect the spectrum, typically from 4000 to 400 cm^{-1} .

Expected Characteristic Absorption Bands:

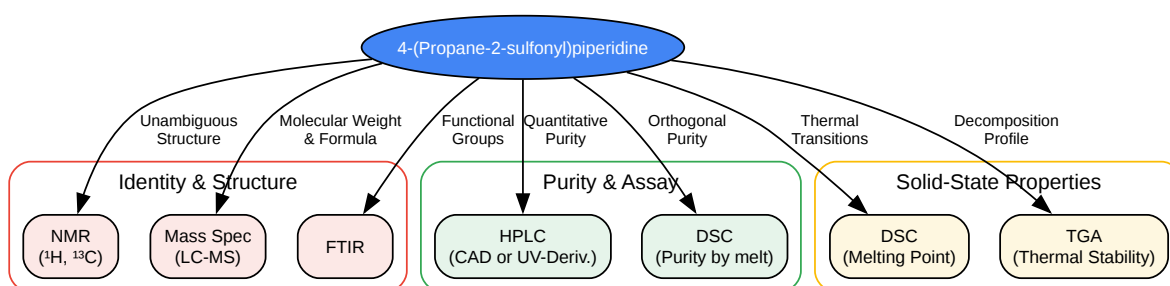
Functional Group	Vibration	Expected Wavenumber (cm^{-1})
Sulfone (O=S=O)	Asymmetric & Symmetric Stretch	~1350-1300 and ~1160-1120 ^[19]
Amine (N-H)	Stretch (secondary amine)	~3350-3300 (often broad)
Alkyl (C-H)	Stretch	~2950-2850

Thermal Analysis: Solid-State Properties

Thermal analysis techniques are crucial for characterizing the solid-state properties of a compound, such as its melting point, purity, and thermal stability.[20][21]

Overall Analytical Strategy

This diagram illustrates how the different analytical techniques are integrated to provide a comprehensive characterization of the compound.



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Caption: Integrated analytical strategy for full characterization.

Differential Scanning Calorimetry (DSC)

Principle: DSC measures the difference in heat flow between a sample and a reference as a function of temperature. It is used to determine the melting point, a key physical property and indicator of purity, and to detect polymorphism.[22]

Experimental Protocol:

- Sample Preparation: Accurately weigh 2-5 mg of the sample into a hermetically sealed aluminum pan.
- Instrumentation: A calibrated DSC instrument (e.g., TA Instruments Q2000).

- **Method:** Heat the sample under a nitrogen purge (50 mL/min) at a controlled rate (e.g., 10 °C/min) over a temperature range appropriate to the expected melting point (e.g., 30 °C to 250 °C).
- **Data Analysis:** The melting point is determined from the onset or peak of the endothermic event. Purity can be estimated using the van't Hoff equation, a standard feature in most thermal analysis software.

Thermogravimetric Analysis (TGA)

Principle: TGA measures the change in mass of a sample as a function of temperature. It is used to assess thermal stability and determine the presence of residual solvents or water.

Experimental Protocol:

- **Sample Preparation:** Place 5-10 mg of the sample into a tared TGA pan.
- **Instrumentation:** A calibrated TGA instrument (e.g., Mettler Toledo TGA/DSC 3+).
- **Method:** Heat the sample at a constant rate (e.g., 10 °C/min) under a nitrogen atmosphere to a high temperature (e.g., 600 °C).
- **Data Analysis:** The resulting TGA curve plots mass loss versus temperature. Significant mass loss indicates decomposition. Mass loss at temperatures below ~120 °C may indicate the presence of volatile solvents or water.

Conclusion

The comprehensive analytical characterization of **4-(Propane-2-sulfonyl)piperidine** requires an integrated approach. The protocols detailed in this guide provide a robust framework for confirming the identity, purity, and stability of this important pharmaceutical intermediate. Chromatographic methods, adapted for a non-chromophoric analyte, are essential for quantitative purity and assay determination. Orthogonal spectroscopic techniques, including NMR, MS, and FTIR, provide unambiguous structural confirmation. Finally, thermal analysis methods offer critical insights into the solid-state properties of the material. Adherence to these scientifically grounded and validated methods ensures the generation of high-quality, reliable data, which is paramount for successful drug development and regulatory compliance.

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